

Personal protective equipment for handling TM5275 sodium

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B15618386

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Essential Safety and Handling Guide for TM5275 Sodium

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **TM5275 sodium**. The following procedures are designed to ensure the safe handling, use, and disposal of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **TM5275 sodium**, based on its safety data sheet and general laboratory safety protocols for similar compounds.^{[1][2]}

PPE Category	Item	Specifications and Usage Guidelines
Eye Protection	Safety glasses or goggles	Must be used and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). Safety goggles are especially important when there is a risk of splashing or dust generation. [2]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of contaminated gloves according to laboratory and local regulations.
Skin and Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against skin contact. [2] [3]
Respiratory Protection	Dust mask or respirator	In case of dust formation, a particulate filter device (EN 143) or a suitable respirator should be used to prevent inhalation. [2] Work should be conducted in a well-ventilated area. [2]

Hazard Identification and First Aid

TM5275 sodium is classified as harmful if swallowed and very toxic to aquatic life.[\[1\]](#) In case of exposure, follow these first aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[\[1\]](#)

- Eye Contact: Remove any contact lenses and immediately flush eyes with large amounts of water. Ensure adequate flushing by separating the eyelids with fingers. Promptly call a physician.[\[1\]](#)
- Skin Contact: Thoroughly rinse skin with large amounts of water. Remove contaminated clothing and shoes and call a physician.[\[1\]](#)

Experimental Protocol: Safe Handling and Disposal of TM5275 Sodium

1. Preparation and Handling:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)

2. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature for the powder is -20°C for up to 3 years or 4°C for up to 2 years.[\[1\]](#)
- When in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)
- Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

3. Spill Management:

- Collect any spillages as soon as it is safely possible.[\[1\]](#)

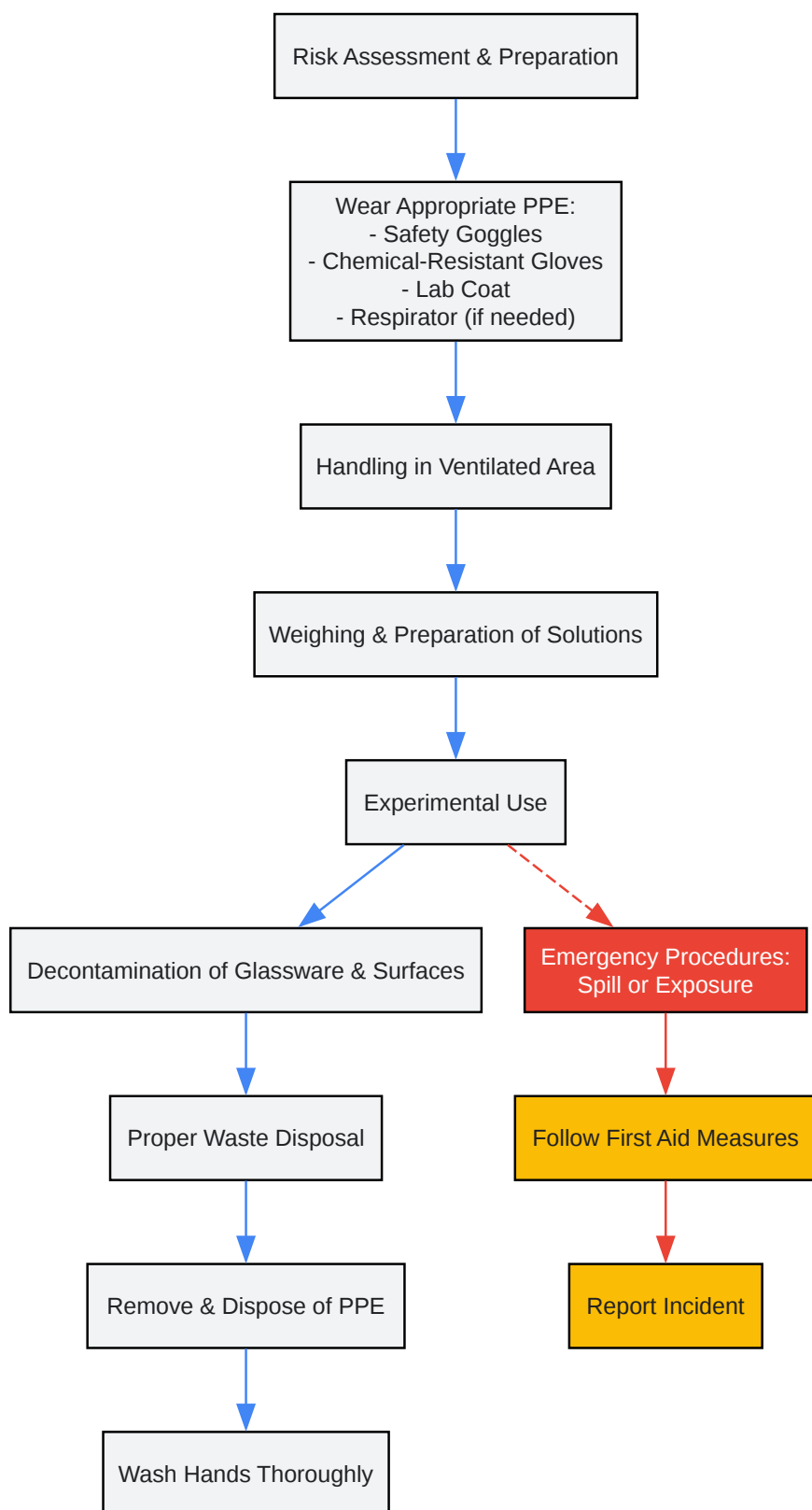
- Avoid release into the environment.[1]

4. Disposal:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1]

Safety Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **TM5275 sodium**.



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Caption: Workflow for safe handling and disposal of **TM5275 sodium**.

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